

# N-Benzyl Carvedilol-d5: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N-Benzyl Carvedilol-d5

Cat. No.: B590018

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## Introduction

**N-Benzyl Carvedilol-d5** is a stable isotope-labeled derivative of N-Benzyl Carvedilol, which is a known impurity and metabolite of the widely used beta-blocker, Carvedilol. This deuterated analog serves as an essential internal standard for the quantitative analysis of N-Benzyl Carvedilol in various biological matrices and pharmaceutical formulations. Its use in analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), ensures accuracy and precision by compensating for variations during sample preparation and analysis. This technical guide provides a detailed overview of the physical and chemical properties, synthesis, and analytical methodologies related to **N-Benzyl Carvedilol-d5**.

## Physical and Chemical Properties

**N-Benzyl Carvedilol-d5** is characterized as an off-white solid.<sup>[1]</sup> Its fundamental properties are summarized in the table below, compiled from various supplier and chemical information databases.

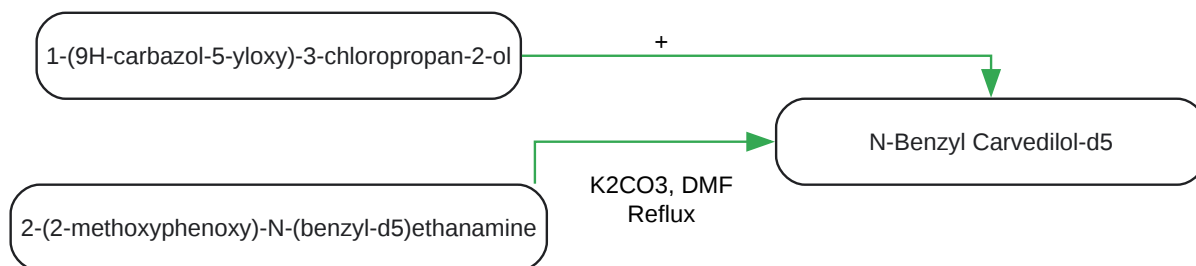
Property	Value	Source(s)
CAS Number	1329792-68-8	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>31</sub> H <sub>27</sub> D <sub>5</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[2]</a>
Molecular Weight	501.63 g/mol	<a href="#">[2]</a>
Synonyms	1-(9H-Carbazol-4-yloxy)-3-[[2-(2-methoxyphenoxy)ethyl] [(phenyl-d5)methyl]]amino]-2-propanol	<a href="#">[1]</a>
Physical Appearance	Off-White Solid	<a href="#">[1]</a>
Storage Conditions	2-8°C Refrigerator	<a href="#">[1]</a>

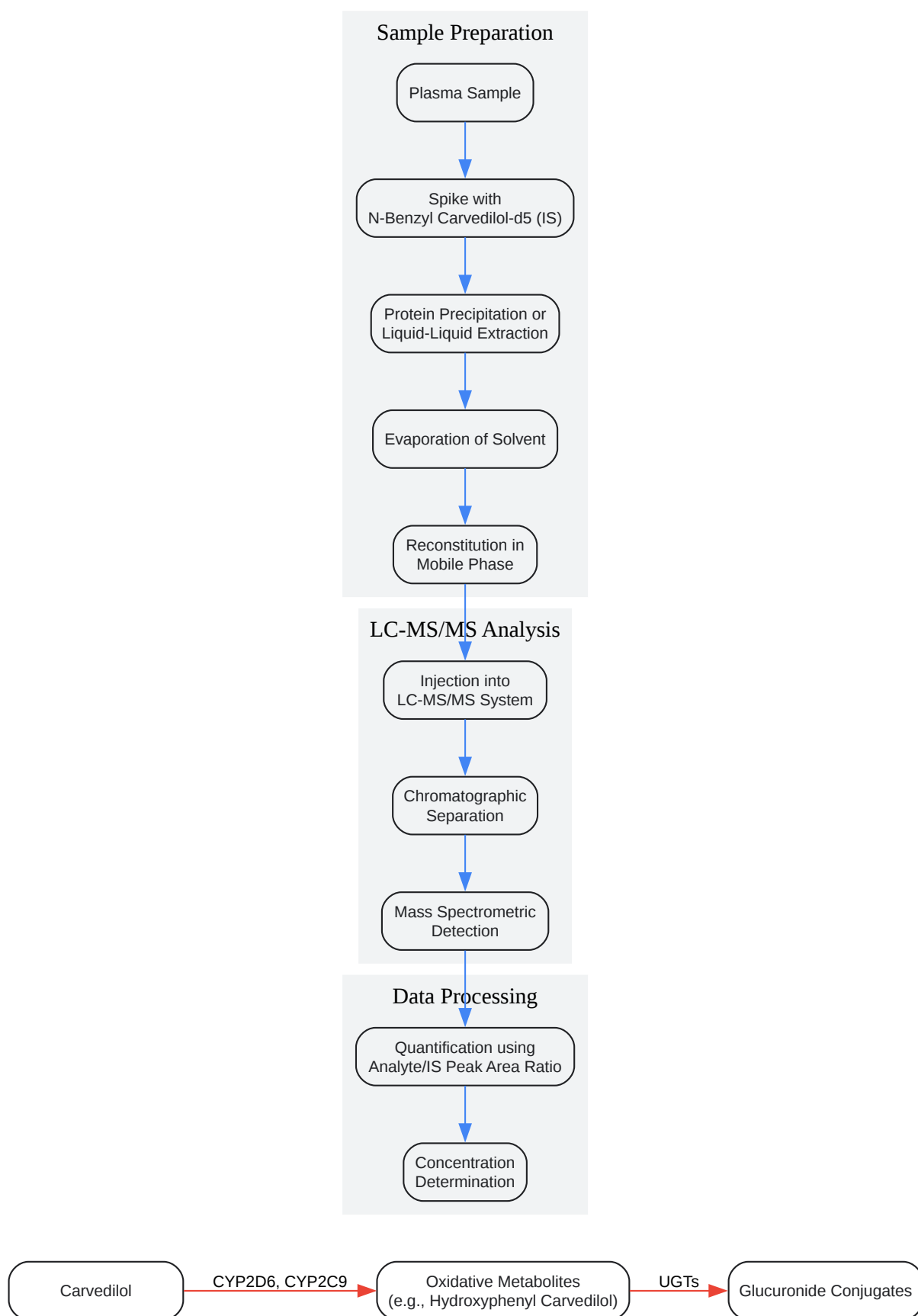
While specific experimental data for the melting point, boiling point, and solubility of **N-Benzyl Carvedilol-d5** are not readily available, data for the non-deuterated Carvedilol can provide an estimate. Carvedilol has a melting point of 114-115 °C and is sparingly soluble in water, but soluble in organic solvents like chloroform, DMSO, and methanol.[\[5\]](#)

## Synthesis

A plausible synthetic route for **N-Benzyl Carvedilol-d5** is based on the documented synthesis of N-Benzyl Carvedilol.[\[6\]](#) The key step involves the reaction of 1-(9H-carbazol-5-yloxy)-3-chloropropan-2-ol with a deuterated form of 2-(2-methoxyphenoxy)-N-benzylethanamine (N-benzyl-d5-ethanamine).

Reaction Scheme:





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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)